

Physical and chemical properties of Fluvalinated5

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Fluvalinate-d5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Fluvalinate-d5**, a deuterated analog of the synthetic pyrethroid insecticide, Fluvalinate. This document is intended for use by researchers, scientists, and professionals in drug development and related fields.

Core Physical and Chemical Properties

Fluvalinate-d5 is a stable isotope-labeled version of Fluvalinate, primarily utilized as an internal standard in analytical methodologies for the quantification of Fluvalinate residues.[1] The deuteration is expected to have minimal impact on the compound's chemical properties but can affect its pharmacokinetic and metabolic profiles.[1]

Table 1: General Properties of Fluvalinate-d5



Property	Value	Source
Chemical Name	Tau-Fluvalinate-d5	[2]
Molecular Formula	C26H17D5ClF3N2O3	[1][3]
Molecular Weight	507.94 g/mol	
Unlabeled CAS Number	69409-94-5	_

Table 2: Physicochemical Properties of Fluvalinate (and

its Deuterated Analog)

Property	Value	Source
Appearance	Viscous, yellow oil	
Water Solubility	0.002 mg/L (insoluble)	
Solubility in Organic Solvents	Very soluble in organic solvents and aromatic hydrocarbons; slightly soluble in hexane	
Vapor Pressure	<0.013 mPa @ 25°C	-
Octanol/Water Partition Coefficient (log Kow)	>3.8	_
Storage Conditions	20°C	

Experimental Protocols

Detailed experimental protocols for the synthesis of **Fluvalinate-d5** are not readily available in the public domain. However, analytical methods for the detection and quantification of the parent compound, Fluvalinate, are well-documented and are directly applicable to its deuterated analog, particularly when used as an internal standard.

Determination of Fluvalinate Residues by Gas Chromatography with Electron-Capture Detection (GC-



ECD)

This method is suitable for the analysis of Fluvalinate residues in beeswax.

Sample Preparation and Extraction:

- Dissolve beeswax samples in n-hexane.
- Sonicate the solution to ensure complete dissolution.
- Transfer the solution to a disposable diatomaceous earth (Extrelut) column.
- Extract the Fluvalinate from the column using acetonitrile.

Cleanup:

- Pass a portion of the acetonitrile extract through a Florisil cartridge for cleanup.
- Elute the Fluvalinate from the Florisil cartridge using a mixture of diethyl ether and n-hexane (1:1 v/v).

Analysis:

 Analyze the final extract directly by capillary gas chromatography with electron-capture detection (GC-ECD).

High-Performance Liquid Chromatography (HPLC) with Diode Array Detector (DAD) for Fluvalinate Analysis

This method has been developed for the identification and quantification of Fluvalinate in beeswax and honey.

Extraction from Beeswax:

- Melt beeswax samples at 70°C.
- Add a known concentration of Fluvalinate standard (or Fluvalinate-d5 as an internal standard) dissolved in acetonitrile.



 Utilize a liquid-liquid extraction with a solvent mixture of dichloromethane:isooctane (2:8, v/v) for optimal extraction.

Analysis:

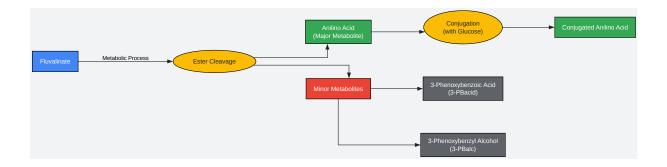
- Analyze the extracted samples using HPLC with a diode array detector.
- The validation of this method has shown high recovery rates (85.3-96.4% from beeswax and 88.7-98.9% from honey) and low limits of detection (LOD) and quantification (LOQ).

Metabolic Pathway

The metabolism of Fluvalinate has been studied in various systems, including plants and animals. The primary metabolic pathway involves the cleavage of the ester bond. While specific studies on the metabolism of **Fluvalinate-d5** are not detailed, it is anticipated to follow a similar pathway to the unlabeled compound.

In chickpea plants, the major metabolic process is the cleavage of the ester linkage, leading to the formation of the anilino acid [2-chloro-4-(trifluoromethyl) anilino]-3-methyl butanoic acid. This metabolite is found in both free and conjugated forms, with glucose being the primary conjugating sugar. Minor metabolites include 3-phenoxybenzoic acid (3-PBacid) and 3-phenoxybenzyl alcohol (3-PBalc).





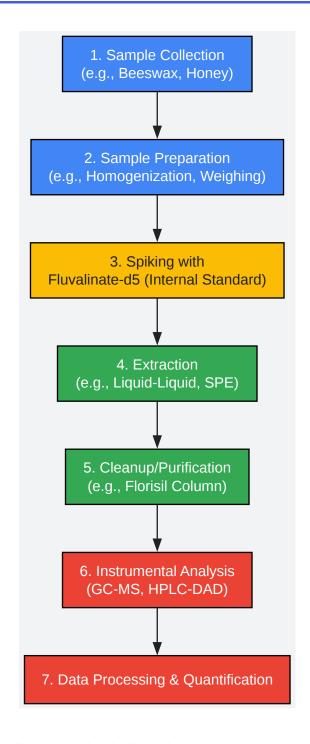
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Caption: Metabolic pathway of Fluvalinate via ester cleavage.

Experimental Workflow for Residue Analysis

The general workflow for the analysis of Fluvalinate residues in a given matrix, such as beeswax or honey, involves several key steps from sample collection to final data analysis. The use of **Fluvalinate-d5** as an internal standard is critical in this process for accurate quantification.





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Caption: General workflow for Fluvalinate residue analysis.

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